

# Toxicological Profile of 2-Hydroxy-4'-methylbenzophenone: An In-depth Technical Guide

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## Compound of Interest

Compound Name:	2-Hydroxy-4'-methylbenzophenone
CAS No.:	19434-30-1
Cat. No.:	B8467348

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## Introduction

**2-Hydroxy-4'-methylbenzophenone**, also known by its synonyms mexenone and benzophenone-10, is a substituted benzophenone used as an ultraviolet (UV) light absorber. Its primary application is in cosmetic and sunscreen formulations to protect the skin and the product itself from the damaging effects of UV radiation. As with any chemical intended for widespread use in consumer products, a thorough understanding of its toxicological profile is paramount for ensuring human safety.

This technical guide provides a comprehensive overview of the known toxicological properties of **2-Hydroxy-4'-methylbenzophenone**. Due to the limited availability of extensive toxicological data for this specific compound, this guide employs a scientifically justified read-across approach, incorporating data from structurally related and well-studied benzophenones, namely benzophenone-3 (oxybenzone) and the parent compound, benzophenone. This

approach allows for a more complete assessment of the potential hazards associated with **2-Hydroxy-4'-methylbenzophenone**.

This document is intended for researchers, scientists, and drug development professionals, offering in-depth technical information and detailed experimental protocols relevant to the toxicological evaluation of this class of compounds.

## Physicochemical Properties

- Chemical Name: **2-Hydroxy-4'-methylbenzophenone**
- Synonyms: Mexenone, Benzophenone-10, (2-hydroxy-4-methoxyphenyl)(4-methylphenyl)methanone
- CAS Number: 1641-17-4
- Molecular Formula: C<sub>15</sub>H<sub>14</sub>O<sub>3</sub>
- Molecular Weight: 242.27 g/mol

## Toxicological Profile of 2-Hydroxy-4'-methylbenzophenone (Mexenone)

The available toxicological data for **2-Hydroxy-4'-methylbenzophenone** is primarily focused on its potential to cause skin sensitization and photoallergic reactions upon dermal exposure.

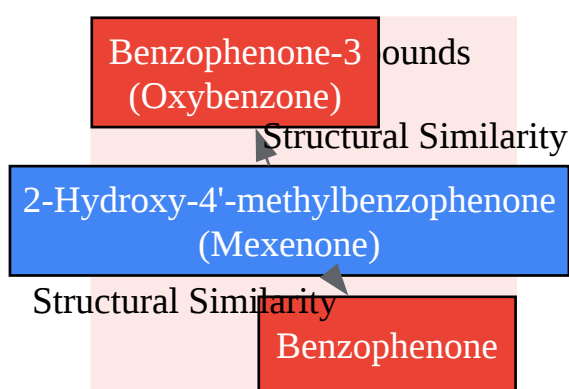
### Skin Sensitization and Photoallergy

**2-Hydroxy-4'-methylbenzophenone** (mexenone) is recognized as a contact allergen and can induce photoallergic reactions. It is considered a frequent sensitizer among sunscreen agents.

- Human Studies: Case reports have documented instances of contact and photocontact allergy to mexenone. In individuals with a sensitivity to benzophenones, products containing these compounds can lead to allergic contact dermatitis, characterized by redness, swelling, itching, and blisters. Photo-allergic reactions are specifically triggered by exposure to sunlight following the application of the substance.

## Read-Across Approach for a Comprehensive Toxicological Assessment

A significant data gap exists for many toxicological endpoints for **2-Hydroxy-4'-methylbenzophenone**. To provide a more complete safety assessment, a read-across approach is employed. This involves using data from structurally similar chemicals to predict the toxicity of the target chemical. The justification for this approach lies in the structural similarity between **2-Hydroxy-4'-methylbenzophenone** and other well-characterized benzophenones, such as benzophenone-3 (oxybenzone) and the parent compound, benzophenone.



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Figure 1: Read-across approach based on structural similarity.

## Toxicological Profile of Analogue Compounds

The following sections summarize the toxicological data for benzophenone-3 and benzophenone.

### Acute Toxicity

The acute toxicity of benzophenone and its derivatives is generally low.

Compound	Route	Species	LD50	Reference
Benzophenone-3	Oral	Rat	>12.8 g/kg	
Benzophenone-3	Dermal	Rabbit	>16.0 g/kg	
Benzophenone	Oral	Rat	>10 g/kg	
Benzophenone	Dermal	Rabbit	3,535 mg/kg	

## Genotoxicity

A range of in vitro and in vivo studies have been conducted to assess the genotoxic potential of benzophenone and its derivatives.

- Benzophenone-3 (Oxybenzone):
  - Ames Test: Generally negative in Salmonella mutagenesis assays. Some reports indicate weakly positive results in a single bacterial strain with metabolic activation.
  - In Vitro Mammalian Cell Assays: Has been reported to induce chromosomal aberrations and sister chromatid exchanges in Chinese hamster ovary (CHO) cells in the presence of metabolic activation.
  - In Vivo Assays: Not found to be genotoxic in vivo. Studies using the Drosophila somatic mutation and recombination test (SMART) and in vivo cytogenetics in rat bone marrow did not show a significant increase in mutations or chromosomal aberrations. There was no increase in micronucleated erythrocytes in mice.
- Benzophenone:
  - Ames Test: Negative for mutagenicity.
  - In Vivo Assays: Did not increase the frequency of micronuclei in erythrocytes from bone marrow or peripheral blood in mice. It is generally considered non-genotoxic by several authoritative bodies.

## Carcinogenicity

Long-term animal studies have been conducted to evaluate the carcinogenic potential of benzophenone and benzophenone-3.

- Benzophenone-3 (Oxybenzone): The National Toxicology Program (NTP) found "equivocal evidence of carcinogenic activity" in rats. This was based on a marginal increase in neoplasms that may be related to the chemical. In the same two-year studies, there was no evidence of carcinogenic activity in mice.
- Benzophenone: The International Agency for Research on Cancer (IARC) has classified benzophenone as "possibly carcinogenic to humans" (Group 2B). Chronic oral exposure in animal studies has been shown to induce kidney and liver tumors in rats and mice.

## Reproductive and Developmental Toxicity

Studies on benzophenone and its derivatives suggest some potential for reproductive and developmental effects, particularly at higher doses.

- Benzophenone-3 (Oxybenzone): In 13-week studies, rats and mice receiving high doses in their feed showed a decrease in epididymal sperm density and an increase in the length of the estrous cycle.
- Benzophenone: Developmental toxicity studies in rats and rabbits indicated that effects on the fetus were only observed in the presence of maternal toxicity.

## Endocrine Disruption Potential

There is emerging concern about the potential for benzophenones to interfere with the endocrine system.

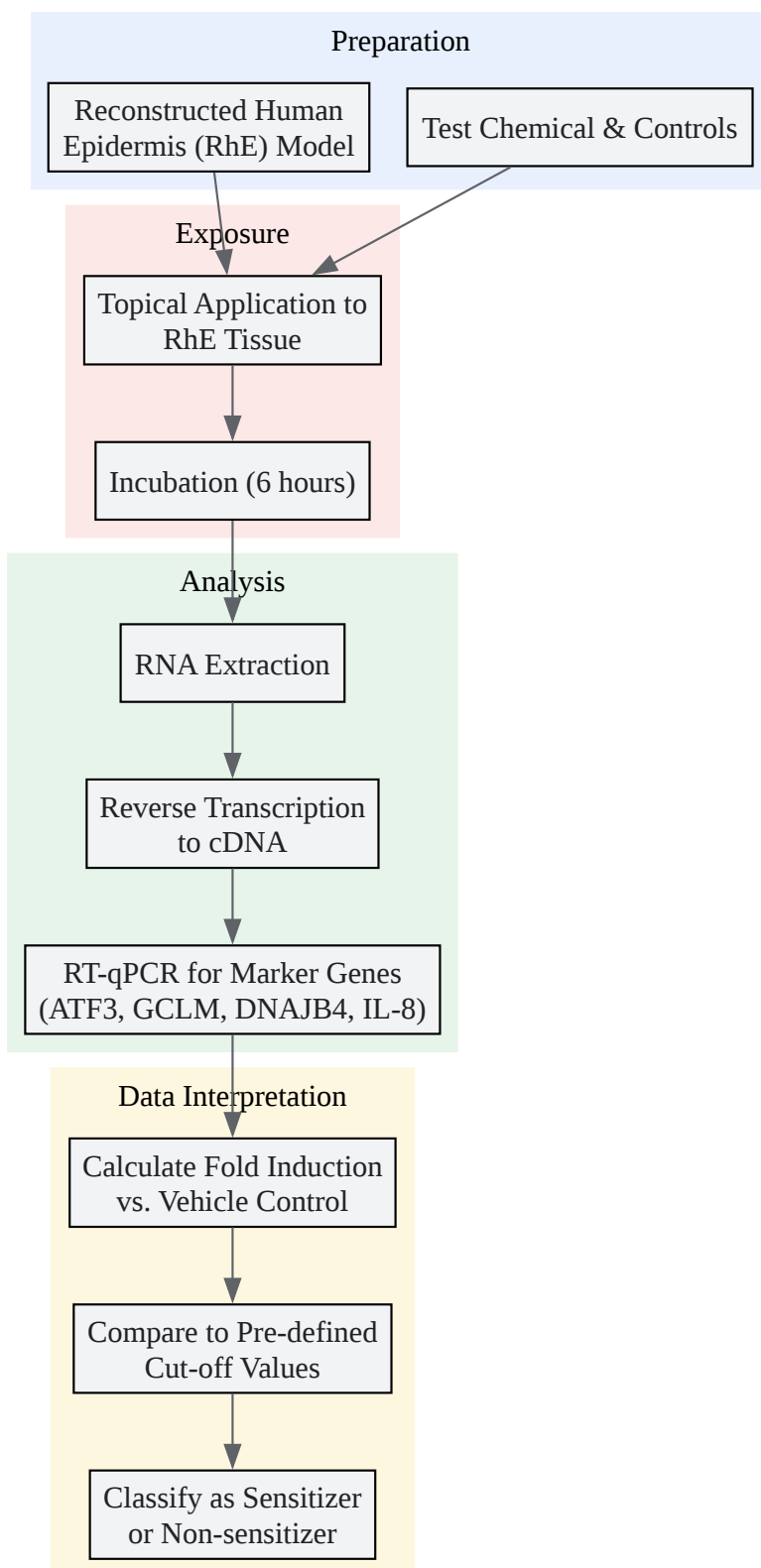
- Benzophenone-3 (Oxybenzone): In vitro studies have shown that benzophenone-3 and its metabolites can exhibit estrogenic and anti-androgenic activity.
- Benzophenone: While some in vitro studies suggest that a minor metabolite of benzophenone may have weak estrogenic activity, the parent compound and its main metabolite do not appear to be estrogenic.

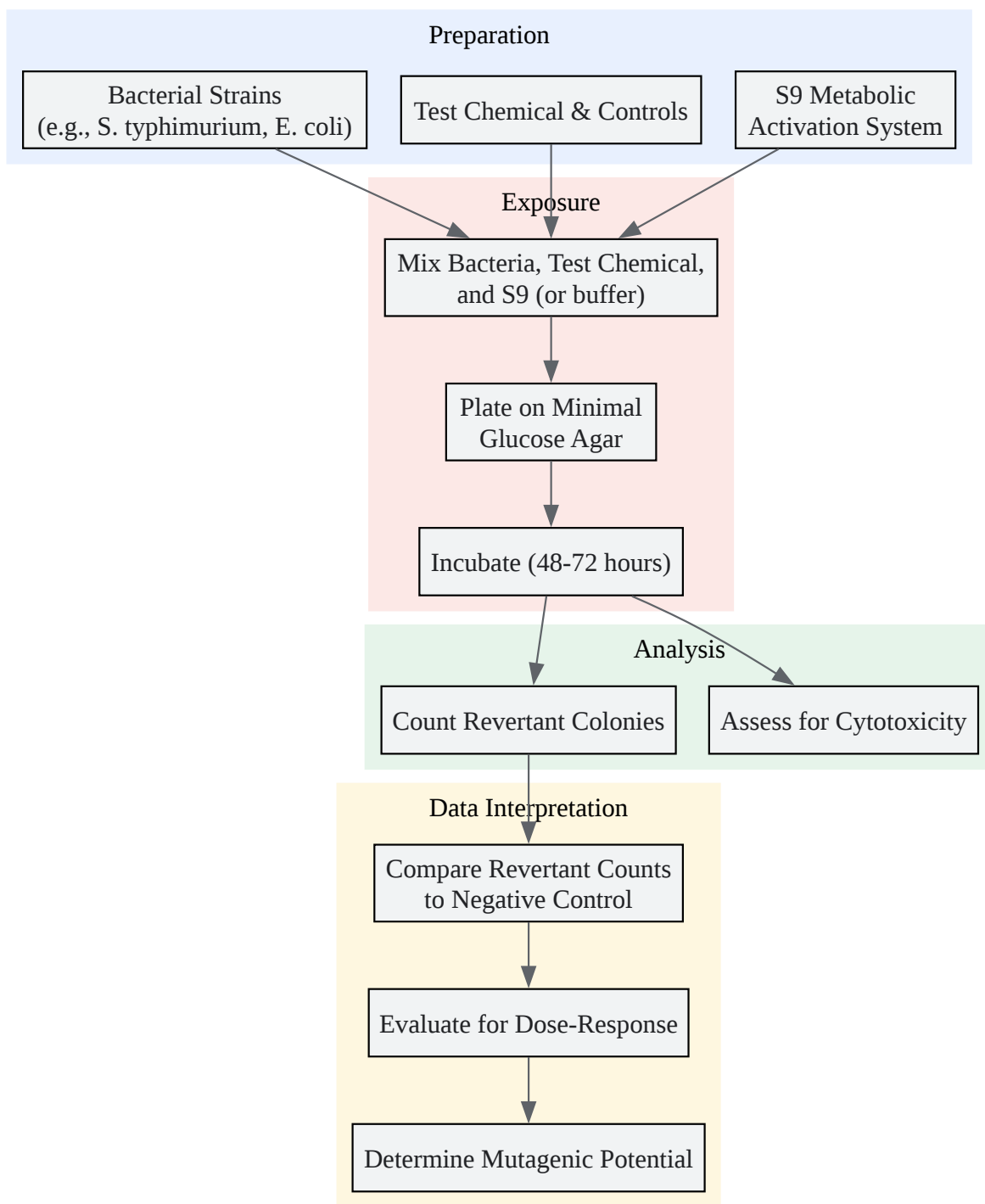
## Experimental Protocols

The following are detailed, step-by-step methodologies for key toxicological assays relevant to the assessment of benzophenones. These protocols are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

## **Skin Sensitization: In Vitro Epidermal Sensitization Assay (EpiSensA) - OECD 442D**

This in vitro assay assesses the skin sensitization potential by measuring the expression of genes associated with keratinocyte activation, a key event in the skin sensitization adverse outcome pathway.





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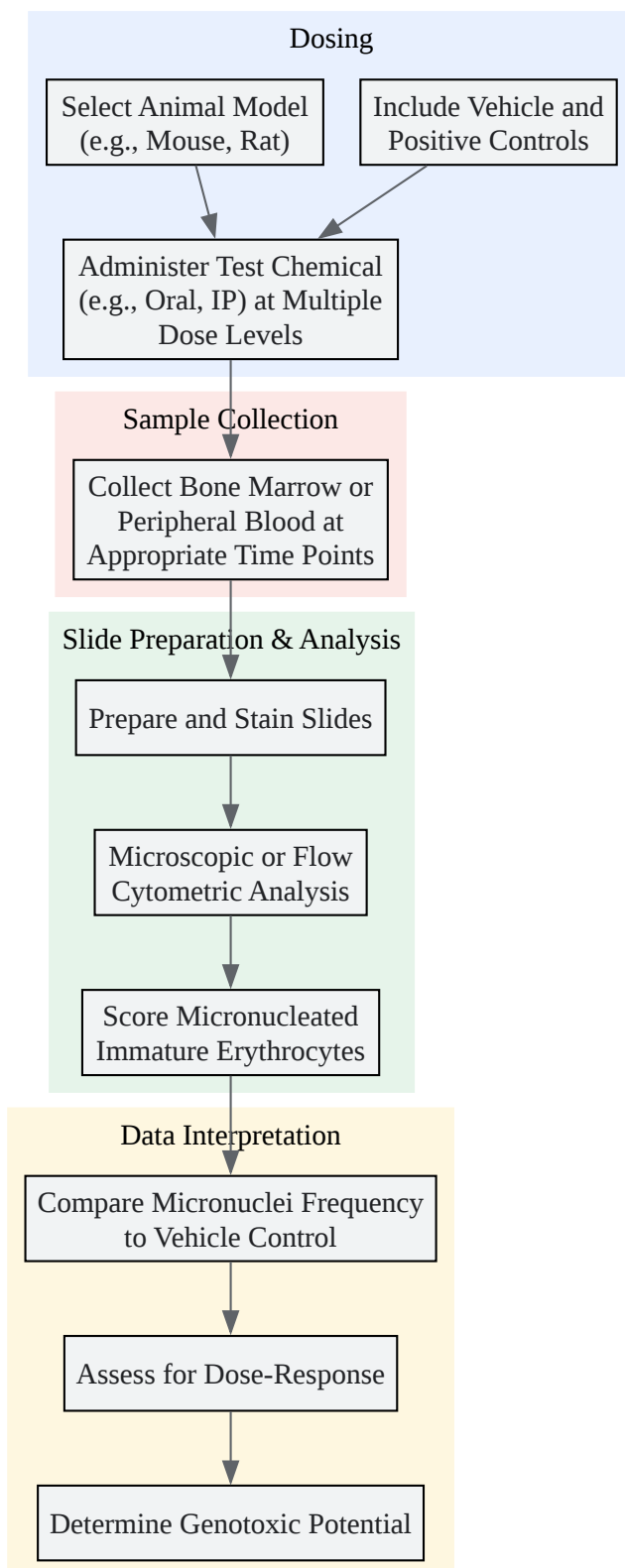
Figure 3: Workflow for the Ames Test (OECD 471).

#### Methodology:

- **Strain Selection:** At least five strains of bacteria are used, typically *S. typhimurium* strains TA98, TA100, TA1535, TA1537, and *E. coli* strain WP2 uvrA or TA102.
- **Metabolic Activation:** The test is performed both with and without a metabolic activation system (S9 fraction from induced rat liver).
- **Exposure:** The bacterial strains are exposed to various concentrations of the test chemical, along with positive and negative controls.
- **Plating:** The treated bacteria are plated on a minimal agar medium that lacks the essential amino acid required by the specific bacterial strain.
- **Incubation:** The plates are incubated for 48-72 hours.
- **Colony Counting:** The number of revertant colonies (colonies that have mutated and can now grow on the minimal medium) is counted.
- **Data Analysis:** A substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies compared to the negative control, and this increase is statistically significant.

## **Genotoxicity: In Vivo Mammalian Erythrocyte Micronucleus Test - OECD 474**

This in vivo assay detects damage to chromosomes or the mitotic apparatus in erythroblasts by quantifying micronuclei in immature erythrocytes of treated animals, typically rodents.



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Figure 4: Workflow for the In Vivo Micronucleus Test (OECD 474).

#### Methodology:

- **Animal Dosing:** The test substance is administered to animals (usually mice or rats) via an appropriate route, typically once or twice. At least three dose levels are used, along with a positive and a negative (vehicle) control group.
- **Sample Collection:** Bone marrow or peripheral blood is collected at appropriate time points after the last administration.
- **Slide Preparation:** Smears are made on glass slides and stained to differentiate between immature (polychromatic) and mature (normochromatic) erythrocytes.
- **Microscopic Analysis:** A sufficient number of immature erythrocytes (typically at least 4000 per animal) are scored for the presence of micronuclei.
- **Data Analysis:** The frequency of micronucleated immature erythrocytes in the treated groups is compared to that in the vehicle control group. A statistically significant, dose-related increase in the frequency of micronucleated cells indicates a positive result.

## Discussion and Conclusion

The toxicological profile of **2-Hydroxy-4'-methylbenzophenone** (mexenone) is not well-established through direct studies. The available evidence strongly indicates that it is a skin sensitizer and can cause photoallergic reactions in humans.

Due to the scarcity of data for other critical toxicological endpoints, a read-across approach using data from the structurally similar compounds benzophenone-3 and benzophenone is necessary for a more comprehensive hazard assessment. This approach suggests that:

- The acute toxicity of **2-Hydroxy-4'-methylbenzophenone** is likely to be low.
- There is a potential for genotoxicity, as indicated by some in vitro assays for benzophenone-3, although in vivo studies on analogues have generally been negative.
- A potential for carcinogenicity exists, as suggested by the classification of benzophenone as a possible human carcinogen and the equivocal evidence for benzophenone-3 in rats.

- There may be effects on the reproductive system at high doses, as seen with analogue compounds.
- The potential for endocrine disruption is a concern for the benzophenone class of chemicals.

In conclusion, while **2-Hydroxy-4'-methylbenzophenone** is an effective UV absorber, its potential to cause skin sensitization is a significant hazard. The data from structurally related benzophenones suggest that other toxicological effects cannot be ruled out. Further direct testing on **2-Hydroxy-4'-methylbenzophenone** for endpoints such as genotoxicity, carcinogenicity, and reproductive toxicity is warranted to provide a more definitive risk assessment.

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